

Structure-Activity Relationship of 2-Benzylbenzimidazole Opioids: A Comparative Guide

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Compound of Interest

Compound Name: *Isotodesnitazene*

CAS No.: 2732926-27-9

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For Researchers, Scientists, and Drug Development Professionals

The 2-benzylbenzimidazole scaffold has emerged as a significant chemotype for potent opioid agonists, commonly referred to as "nitazenes." This guide provides a comparative analysis of their structure-activity relationships (SAR), drawing upon experimental data from in vitro and in vivo studies. The information is intended to support researchers and professionals in the fields of pharmacology, medicinal chemistry, and drug development in understanding the key structural determinants for potency and efficacy at the μ -opioid receptor (MOR).

Core Structural Features and Key Modification Points

The 2-benzylbenzimidazole opioids share a common molecular framework characterized by a benzimidazole core, a benzyl substituent at the 2-position, and a diethylaminoethyl group attached to one of the benzimidazole nitrogens. The SAR of this class is primarily dictated by

modifications at three key positions: the N-diethylaminoethyl side chain, the 5-position of the benzimidazole ring, and the 4'-position of the benzyl ring.

Comparative Analysis of Structural Modifications

The following tables summarize the quantitative data from key studies, highlighting the impact of structural modifications on MOR activation and analgesic effects.

Table 1: In Vitro μ -Opioid Receptor (MOR) Activation Data for Selected 2-Benzylbenzimidazole Analogues

Compound	R1 (Side Chain)	R2 (Benzimidazole)	R3 (Benzyl)	MOR β -arrestin 2 Recruitment (pEC50)	MOR cAMP Inhibition (pEC50)
Etonitazene	- CH ₂ CH ₂ N(Et) ₂	-NO ₂	-OEt	9.8	9.5
Isotonitazene	- CH ₂ CH ₂ N(Et) ₂	-NO ₂	-O-iPr	9.5	9.2
Metonitazene	- CH ₂ CH ₂ N(Et) ₂	-NO ₂	-OMe	8.9	8.7
Protonitazene	- CH ₂ CH ₂ N(Et) ₂	-NO ₂	-O-nPr	9.3	9.1
N-pyrrolidino etonitazene	-CH ₂ CH ₂ -pyrrolidino	-NO ₂	-OEt	10.1	9.8
N-piperidiny l etonitazene	-CH ₂ CH ₂ -piperidino	-NO ₂	-OEt	9.9	9.6
Etodesnitazene	- CH ₂ CH ₂ N(Et) ₂	-H	-OEt	7.5	7.2
N-desethyl isotonitazene	- CH ₂ CH ₂ NH(Et)	-NO ₂	-O-iPr	9.7	9.4
Fentanyl (Reference)	N/A	N/A	N/A	8.7	8.5
Hydromorphone (Reference)	N/A	N/A	N/A	7.8	7.6

Data compiled from multiple sources. pEC50 values are $-\log(\text{EC}_{50})$ and higher values indicate greater potency.

Key SAR Observations from In Vitro Data:

- **5-Nitro Group:** Removal of the 5-nitro group on the benzimidazole ring, as seen in etodesnitazene, leads to a significant decrease in potency[1][2][3]. This highlights the critical role of this electron-withdrawing group in receptor interaction.
- **N-Alkyl Side Chain:** Modifications to the N,N-diethylaminoethyl side chain have a pronounced effect on activity. Incorporating the diethylamino group into a pyrrolidine ring (N-pyrrolidino etonitazene) generally results in higher potency compared to the open-chain analogue and the piperidine ring substitution[1][2][3]. N-desethylation, as in N-desethyl isotonitazene, can surprisingly lead to an increase in potency compared to the parent compound[2][3][4].
- **4'-Alkoxy Group on Benzyl Ring:** The nature of the alkoxy substituent at the 4'-position of the benzyl ring influences potency. Generally, an ethoxy or isopropoxy group confers higher potency than a methoxy group[5].

Experimental Protocols

Detailed methodologies for the key experiments cited in the SAR studies are provided below.

In Vitro μ -Opioid Receptor Activation Assays

a) β -Arrestin 2 Recruitment Assay (e.g., PathHunter® Assay)

This assay measures the recruitment of β -arrestin 2 to the activated μ -opioid receptor, a key event in receptor desensitization and signaling.

- **Cell Culture and Plating:** CHO-K1 cells stably co-expressing the human μ -opioid receptor tagged with a ProLink™ enzyme fragment and β -arrestin 2 fused to an Enzyme Acceptor fragment are cultured in appropriate media. Cells are seeded into 384-well white, clear-bottom plates and incubated overnight.

- **Compound Preparation:** Test compounds are serially diluted in a suitable buffer to achieve a range of concentrations.
- **Assay Procedure:** The culture medium is removed from the cells, and the diluted compounds are added. The plates are incubated for 90 minutes at 37°C.
- **Detection:** A detection reagent containing the enzyme substrate is added to each well, and the plates are incubated for 60 minutes at room temperature.
- **Data Acquisition:** Chemiluminescence is measured using a plate reader.
- **Data Analysis:** The data is normalized to a vehicle control (0% activation) and a reference full agonist (e.g., DAMGO) (100% activation). The normalized data is then fitted to a four-parameter logistic equation to determine pEC50 and Emax values.

b) cAMP Inhibition Assay (e.g., GloSensor™ cAMP Assay)

This assay quantifies the inhibition of cyclic AMP production following the activation of the Gi-coupled μ -opioid receptor.

- **Cell Culture and Transfection:** HEK293 cells are transiently or stably transfected with a plasmid encoding a GloSensor™ cAMP biosensor.
- **Cell Plating and Equilibration:** Transfected cells are plated in 384-well plates. Prior to the assay, the cells are incubated with a GloSensor™ cAMP reagent for approximately 2 hours to allow for equilibration.
- **Compound Addition:** Test compounds are added to the wells, followed by the addition of forskolin to stimulate adenylate cyclase and increase basal cAMP levels.
- **Incubation:** The plates are incubated for 15-30 minutes at room temperature.
- **Luminescence Reading:** Luminescence is measured using a luminometer.
- **Data Analysis:** The decrease in the luminescent signal, corresponding to the inhibition of cAMP production, is measured. Data is normalized and analyzed as described for the β -arrestin 2 assay to determine pEC50 and Emax values.

In Vivo Analgesia Assays

a) Hot Plate Test

This test measures the latency of a thermal pain response.

- **Apparatus:** A hot plate apparatus maintained at a constant temperature (e.g., 55°C) is used.
- **Animal Acclimation:** Mice are acclimated to the testing room and the apparatus before the experiment.
- **Drug Administration:** Test compounds or vehicle are administered to the animals (e.g., via subcutaneous or intraperitoneal injection).
- **Testing:** At predetermined time points after drug administration, each mouse is placed on the hot plate, and the latency to the first sign of nociception (e.g., paw licking, jumping) is recorded. A cut-off time is set to prevent tissue damage.
- **Data Analysis:** The mean latency for each treatment group is calculated and compared to the vehicle control group.

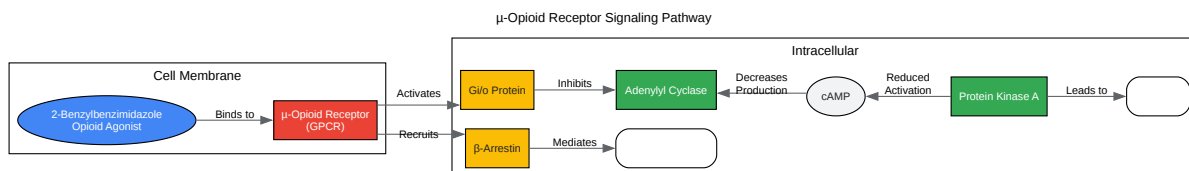
b) Tail-Flick Test

This assay assesses the spinal reflex to a thermal stimulus.

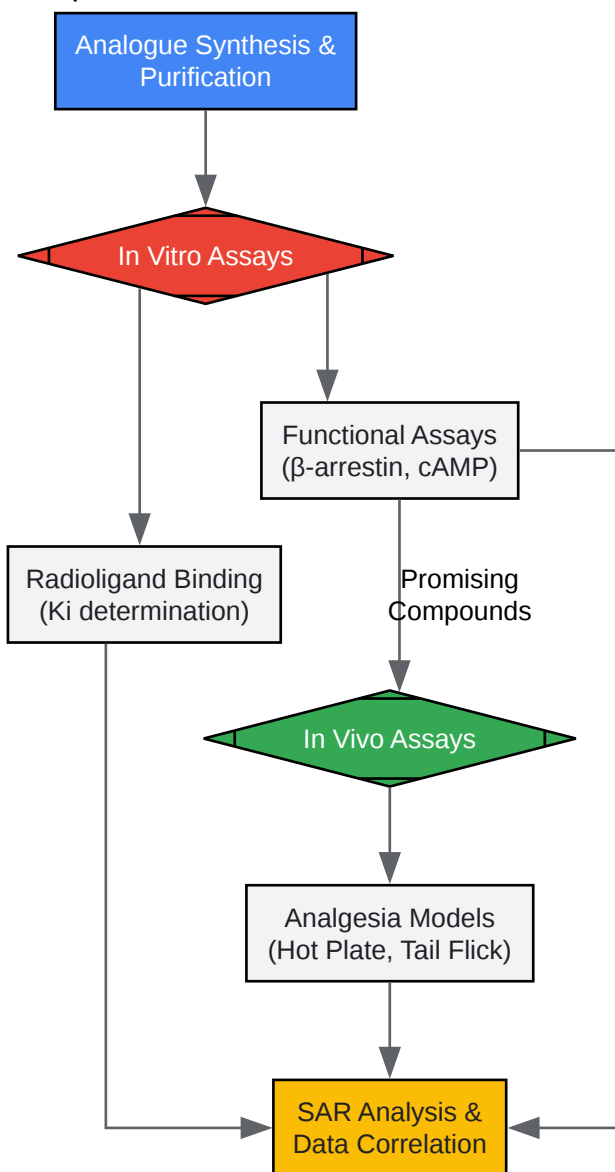
- **Apparatus:** A tail-flick apparatus that focuses a beam of high-intensity light on the animal's tail is used.
- **Animal Restraint and Acclimation:** Mice are gently restrained, and their tails are positioned in the apparatus. They are allowed to acclimate to the restraint.
- **Drug Administration:** Test compounds or vehicle are administered.
- **Testing:** The light beam is focused on a specific portion of the tail, and the time taken for the mouse to flick its tail away from the heat source is measured. A cut-off time is employed.
- **Data Analysis:** The mean tail-flick latency for each treatment group is calculated and compared to the vehicle control.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway and a general experimental workflow for the SAR evaluation of 2-benzylbenzimidazole opioids.



Experimental Workflow for SAR Studies



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